

# Technical Support Center: DEHA Dosage Adjustment for Boiler Feedwater Oxygen Control

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,N-Diethylhydroxylamine*

Cat. No.: B104588

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing DEHA (**N,N-Diethylhydroxylamine**) as an oxygen scavenger in boiler feedwater treatment.

## Troubleshooting Guide

Issue: Low DEHA residual despite correct initial dosage.

- Question: My DEHA residual is consistently low or zero, even though I'm dosing based on the measured dissolved oxygen. What could be the cause?
  - Answer:
    - Higher than expected oxygen ingress: There might be air leaks in the feedwater system, especially on the suction side of the feed pump. This introduces more oxygen than accounted for in your initial measurement. Inspect for leaks at pump seals, valve packings, and flange gaskets.[\[1\]](#)
    - Inaccurate dissolved oxygen measurement: Ensure your dissolved oxygen meter is properly calibrated and that the sample is taken correctly to avoid atmospheric contamination.[\[1\]](#)
    - Low feedwater temperature: DEHA's reaction rate with oxygen is slower at lower temperatures.[\[2\]](#)[\[3\]](#) For low-pressure and low-temperature systems, DEHA is less

efficient.[2][3][4]

- Incorrect pH: The reaction rate of DEHA is pH-dependent. It is more effective at higher pH values (around 11).[5]
- Short reaction time: Ensure there is sufficient time for the DEHA to react with the oxygen before the point of residual testing.
- Improper DEHA storage or handling: Ensure the DEHA solution has not degraded due to improper storage. Keep containers tightly sealed and store in a cool, dry place.[4]

Issue: High DEHA consumption and cost.

- Question: I seem to be using an excessive amount of DEHA to maintain the desired residual. How can I optimize the dosage?
  - Answer:
    - Optimize mechanical deaeration: Ensure your mechanical deaerator is functioning optimally to remove the bulk of dissolved oxygen. This will significantly reduce the chemical demand for DEHA.[1][6] A properly operating deaerator should have a visible plume of 1-1.5 meters high above the vent.[1]
    - Check for system leaks: As with low residual, unidentified air leaks are a primary cause of high chemical consumption.
    - Review dosage calculation: While the stoichiometric requirement is around 1.24 ppm of DEHA for 1 ppm of oxygen, in practice, a higher dosage of around 3-4 ppm is often required for effective removal.[6][7] Ensure your calculation is based on practical requirements rather than just the chemical equation.
    - Continuous Dosing: Feed DEHA continuously to the deaerator storage section or the condensate line.[8] This matches the chemical feed to the oxygen ingress, which is more efficient than slug dosing.

## Frequently Asked Questions (FAQs)

- What is DEHA and why is it used in boiler water treatment?

- DEHA (**N,N-Diethylhydroxylamine**) is a volatile organic compound used as an oxygen scavenger in boiler systems.[3][4] It is crucial to remove dissolved oxygen from boiler feedwater because it is a primary cause of corrosion and pitting of metal surfaces, which can lead to equipment failure and inefficiency.[2][3][4][9]
- How does DEHA remove oxygen?
  - DEHA chemically reacts with dissolved oxygen to form harmless byproducts like acetic acid, nitrogen, and water.[5][6][10] This reaction prevents the oxygen from corroding the metal components of the boiler system.[4]
- What are the advantages of DEHA over other oxygen scavengers like hydrazine or sodium sulfite?
  - DEHA has lower toxicity than hydrazine, making it a safer alternative.[2][3][4] Unlike sodium sulfite, DEHA is volatile, meaning it can travel with the steam to protect the entire steam and condensate system from corrosion.[2][3][9][10][11][12] Additionally, DEHA does not add to the total dissolved solids (TDS) in the boiler water.[7][10]
- What is metal passivation and how does DEHA contribute to it?
  - Passivation is a process where a metal surface becomes less reactive. DEHA contributes to this by helping to convert red rust (hematite) into a more stable, protective black magnetite layer on the steel surfaces of the boiler.[2][3][4][9][10] This magnetite layer acts as a barrier against further corrosion.[9]
- Does DEHA affect the pH of the boiler water?
  - Yes, DEHA thermally degrades in the boiler system to form neutralizing amines (diethylamine and ethylmethylamine).[2][3][4][9] These byproducts can increase the pH of the condensate, which helps to protect against carbonic acid corrosion and may reduce the need for additional pH-adjusting chemicals.[2][3][4][9]
- Where should DEHA be injected into the boiler system?
  - DEHA should be fed continuously to the deaerator storage section, the condensate line, or directly to the boiler.[4][8] The best feed point depends on the specific issues being

addressed in the system.[\[8\]](#)

## Data Presentation

Parameter	Recommended Value	Notes
DEHA Dosage Rate	20 ml/m <sup>3</sup> of feedwater per mg/L of dissolved oxygen <a href="#">[4]</a> <a href="#">[8]</a>	This is a typical starting point and may need adjustment based on system specifics.
Theoretical Stoichiometric Ratio	1.24 ppm DEHA per 1 ppm O <sub>2</sub> <a href="#">[6]</a> <a href="#">[7]</a>	Practical dosage is often higher, around 3-4 ppm DEHA per 1 ppm O <sub>2</sub> . <a href="#">[6]</a> <a href="#">[7]</a>
Feedwater DEHA Residual	0.1 - 0.25 ppm (100 - 250 ppb) <a href="#">[4]</a> <a href="#">[8]</a>	Maintaining a residual ensures complete oxygen removal and provides a buffer.
Condensate DEHA Residual	0.15 - 0.25 ppm <a href="#">[13]</a>	A residual in the condensate confirms protection throughout the entire steam system.
High-Pressure Hot Water Systems Residual	5 - 10 ppm <a href="#">[4]</a> <a href="#">[8]</a>	These systems often require a higher residual for adequate protection.
Initial Dosage for Low to Moderate Pressure Systems	300 - 500 ppb <a href="#">[4]</a>	This is a recommended starting dosage for new applications.

## Experimental Protocols

### Protocol 1: Determination of DEHA Residual (Colorimetric Method)

This protocol is based on the widely used PDTS method, as there is no official standardized method for DEHA testing.[\[3\]](#)[\[4\]](#)[\[14\]](#)

- Sample Collection:

- Collect a water sample from the condensate system or feedwater line.[\[13\]](#)

- Cool the sample to 20-25°C.[13][15]
- It is critical to perform the test immediately after sample collection to prevent DEHA loss to the atmosphere.[13]
- Procedure (using a commercial test kit, e.g., CHEMetrics K-3902):
  - Pour 5 mL of the cooled water sample into each of the two measuring glasses. Place one glass in position A of the comparator (this will be the blank).[15]
  - To the second measuring glass (position B), add the specified number of drops of the DEHA reagent 1 (an excess of ferric iron). Seal the glass and mix.[15]
  - Add the specified number of drops of DEHA reagent 2 (PDTs indicator). Seal the glass and mix again.[15] The ferric iron is reduced to ferrous iron by DEHA. The ferrous iron then reacts with the PDTs indicator to form a pink-purple colored complex.[3][14]
  - Allow for the specified reaction time (e.g., 10 minutes) for the color to fully develop.[13][15]
  - Place the second glass in position B of the comparator.
  - Slide the comparator until the colors in the inspection hole match. Read the DEHA concentration in ppm from the scale.[13][15]

## Protocol 2: Measuring Dissolved Oxygen

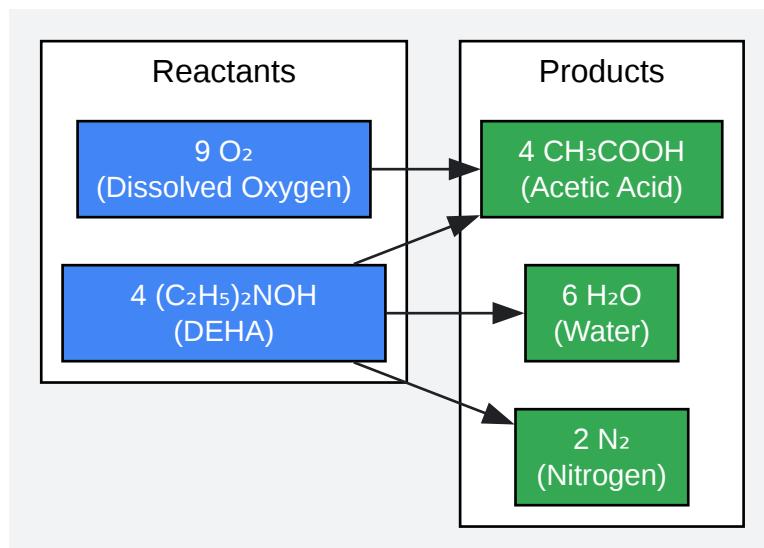
Accurate dissolved oxygen measurement is crucial for calculating the correct DEHA dosage. On-line analyzers are recommended for the most accurate readings.[1]

- Instrumentation:
  - Use a calibrated, portable, or on-line dissolved oxygen meter capable of measuring in the parts per billion (ppb) or  $\mu\text{g/L}$  range.
- Sample Point:
  - The sample should be taken from the feedwater line just before the DEHA injection point to determine the oxygen load that needs to be treated.

- Procedure for Grab Sample (if on-line analyzer is unavailable):
  - Connect a sample tube to the sample port. Purge the tube with the feedwater for several minutes to eliminate any trapped air.
  - Submerge the tip of the sample tube into a collection container and allow the water to overflow for at least one minute to displace any air.
  - Carefully insert the dissolved oxygen probe into the container, ensuring no air bubbles are trapped on the sensor membrane.
  - Allow the reading to stabilize before recording the dissolved oxygen concentration.

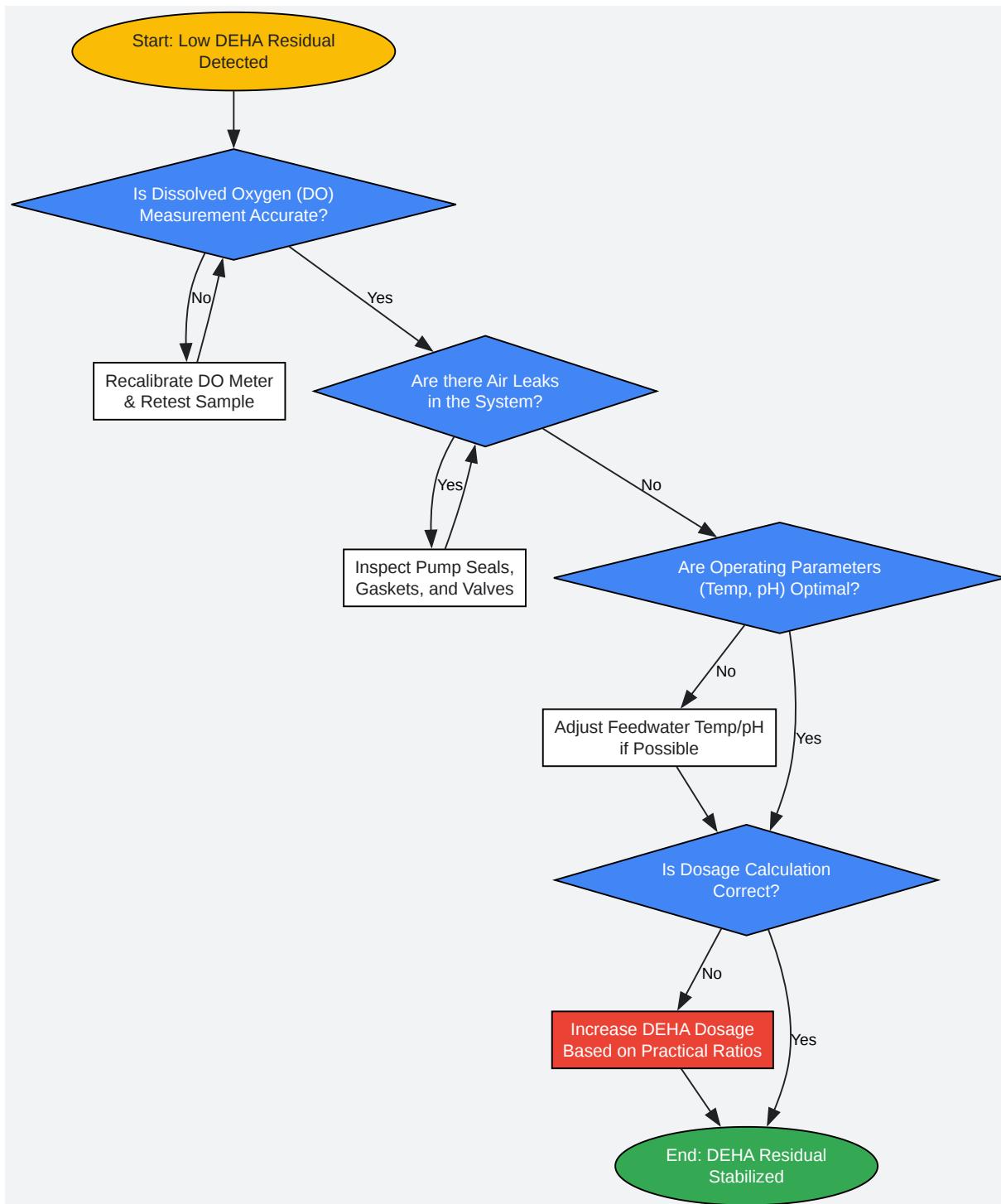
Note: Grab sampling for dissolved oxygen at low ppb levels is highly susceptible to atmospheric contamination and can lead to erroneously high readings.[\[1\]](#)

## Visualizations



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Caption: Chemical reaction pathway of DEHA with dissolved oxygen.

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Caption: Troubleshooting workflow for low DEHA residual.

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- To cite this document: BenchChem. [Technical Support Center: DEHA Dosage Adjustment for Boiler Feedwater Oxygen Control]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104588#adjusting-deha-dosage-in-response-to-varying-oxygen-levels-in-boiler-feedwater>]

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